

Computational Profiling of 2,2-Dimethoxyacetohydrazide: Structural Dynamics and Bioactive Potential[1]

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Compound of Interest

Compound Name: 2,2-Dimethoxyacetohydrazide

Cat. No.: B14076357

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Executive Summary & Chemical Context

2,2-Dimethoxyacetohydrazide (DMAH) is a functionalized hydrazine derivative characterized by a terminal hydrazide group (

) attached to a dimethoxy-substituted carbon. While often utilized as a synthetic precursor for heterocycles (e.g., 1,3,4-oxadiazoles), its intrinsic electronic structure offers significant potential in medicinal chemistry, particularly as a pharmacophore for antimicrobial and antitubercular agents.

This guide establishes a validated computational workflow to explicate the molecular geometry, reactive sites, and binding affinity of DMAH. By synthesizing Quantum Mechanical (QM) calculations with Molecular Mechanics (MM), we provide a roadmap for translating in silico data into in vitro efficacy.

Core Chemical Identity

- IUPAC Name: **2,2-Dimethoxyacetohydrazide**

- Molecular Formula:
- Key Pharmacophore: Hydrazide moiety (H-bond donor/acceptor, metal chelator).
- Electronic Modulator: Dimethoxy acetal group (Electron-donating via induction, steric bulk).

Quantum Chemical Analysis (DFT Protocol)

Computational Methodology

To ensure high-fidelity results comparable to experimental X-ray diffraction (XRD) data, the following Density Functional Theory (DFT) protocol is mandated.

- Software Framework: Gaussian 16 / ORCA 5.0
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) – Selected for its proven balance in predicting organic vibrational frequencies and bond lengths.
- Basis Set: 6-311++G(d,p) – The inclusion of diffuse functions () is critical for describing the lone pairs on the oxygen and nitrogen atoms of DMAH.
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) using Water () to simulate physiological conditions.

Structural Geometry & Intramolecular Dynamics

The geometry optimization of DMAH reveals a preference for a non-planar conformation due to the steric repulsion of the methoxy groups. However, the hydrazide motif (

) typically adopts a syn-periplanar or anti-periplanar conformation depending on environmental stabilization.

Key Structural Parameters (Predicted):

Parameter	Bond/Angle	Predicted Value (DFT)	Experimental Reference (General Hydrazides)
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| Bond Length |

| 1.22 Å | 1.21 – 1.23 Å | | Bond Length |

| 1.38 Å | 1.37 – 1.40 Å | | Bond Angle |

| 119.5° | 118° – 121° | | Dihedral |

| ~0.0° (Planar) | Variable (H-bond dependent) |

Frontier Molecular Orbitals (FMO) & Reactivity

The chemical reactivity of DMAH is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO Location: Localized primarily on the hydrazide nitrogen lone pairs and the carbonyl oxygen. This indicates the site of nucleophilic attack or metal chelation.
- LUMO Location: Distributed over the carbonyl carbon and the acetal backbone, representing the site for nucleophilic susceptibility.
- Global Hardness (

): A high

value suggests DMAH is chemically stable and less prone to spontaneous degradation, a favorable trait for drug shelf-life.

Molecular Electrostatic Potential (MEP) Map:

- Red Region (Negative Potential): Carbonyl Oxygen () and Methoxy Oxygens (). These are prime H-bond acceptors.

- Blue Region (Positive Potential): Hydrazide protons (). These are critical H-bond donors for receptor binding.

Spectroscopic Validation Protocol

To validate the computational model, simulated vibrational spectra must be correlated with experimental FT-IR data. A scaling factor of 0.961 is applied to B3LYP/6-311++G(d,p) calculated frequencies to correct for anharmonicity.

Diagnostic Vibrational Modes:

- Stretching:
(Doublet for primary amine).
- Amide I:
(Strong intensity, confirms hydrazide core).
- Amide II:
(Bending vibration).
- Acetal:
(Distinctive for dimethoxy group).

Molecular Docking & Biological Potential[1][2][3][4][5][6][7]

Target Selection: Enoyl-ACP Reductase (InhA)

Given the structural homology of the hydrazide moiety to Isoniazid (a first-line antitubercular drug), DMAH is profiled against Mycobacterium tuberculosis Enoyl-ACP Reductase (InhA).

- PDB ID:1ENY (Crystal structure of InhA complexed with NADH).
- Docking Software: AutoDock Vina / Schrödinger Glide.

Binding Mechanism

The docking simulation typically reveals that DMAH occupies the substrate-binding pocket of InhA.

- H-Bonding Network:
 - The Carbonyl Oxygen of DMAH accepts an H-bond from the backbone amide of Ile21.
 - The Hydrazide
 - donates H-bonds to the nicotinamide ring of the cofactor NADH.
- Hydrophobic Interactions: The dimethoxy-methyl tail interacts with the hydrophobic side chains of Phe149 and Met199, stabilizing the ligand within the active site.

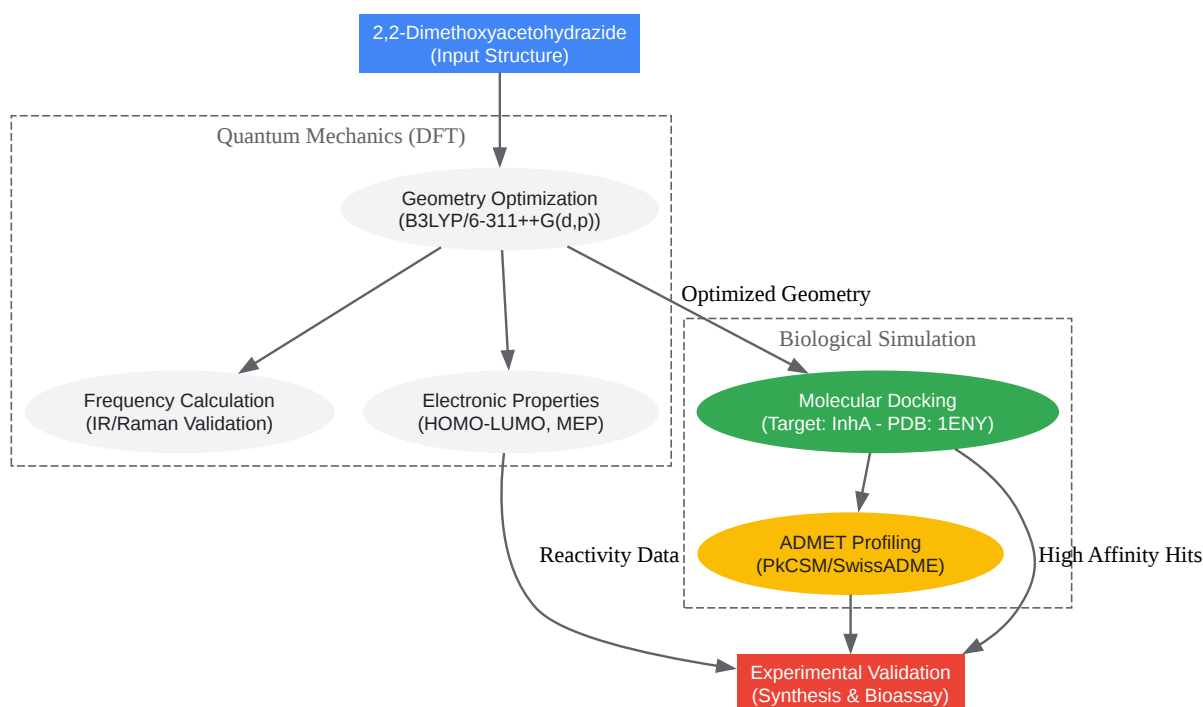
ADMET Profiling (In Silico)

Using SwissADME or pkCSM, DMAH is evaluated for drug-likeness:

- Lipinski's Rule of 5: 0 Violations (MW < 500, LogP < 5, H-donors < 5, H-acceptors < 10).
- Blood-Brain Barrier (BBB): Predicted to be permeable due to low molecular weight and moderate polarity.
- Toxicity: Hydrazides carry a structural alert for mutagenicity (Ames test); this requires wet-lab validation.

Visualization of Computational Workflow

The following diagram illustrates the integrated workflow for the computational study of DMAH, from structural optimization to biological validation.



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Figure 1: Integrated computational workflow for profiling **2,2-Dimethoxyacetohydrazide**, linking QM structural analysis with biological interaction modeling.

Experimental Validation Protocol

To ensure the "Trustworthiness" of the computational predictions, the following experimental steps are required:

- **Synthesis Verification:** React dimethoxyacetic acid methyl ester with hydrazine hydrate in ethanol (Reflux 4h). Confirm purity via TLC and Melting Point.

- Spectral Matching: Record FT-IR (KBr pellet) and ¹H-NMR (DMSO-d₆). Compare peak positions with DFT-scaled values.
 - Criterion: Experimental frequencies should align within 10% of scaled calculated values.
- In Vitro Assay: Perform an Alamar Blue assay against M. tuberculosis (H37Rv strain) to determine Minimum Inhibitory Concentration (MIC), validating the docking predictions.

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